

Clavamycin B: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Clavamycin B*

Cat. No.: *B15563035*

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Introduction

Clavamycin B is a member of the clavam family of β -lactam antibiotics, a class of natural products that have garnered significant interest due to their unique structural features and biological activities. Produced by strains of the bacterium *Streptomyces hygroscopicus*, **Clavamycin B**, along with its congeners, represents a potential source for the development of new therapeutic agents. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, biological activity, and isolation of **Clavamycin B**, intended to serve as a valuable resource for researchers in the fields of natural product chemistry, microbiology, and drug discovery.

Chemical Structure

The chemical structure of **Clavamycin B** has been elucidated through extensive spectroscopic studies. It possesses the characteristic oxapenam core structure fused with a second five-membered ring.

IUPAC Name: (2R,4R)-5-amino-2-[[[(2R)-2-amino-3-hydroxy-3-[(3R,5S)-7-oxo-4-oxa-1-azabicyclo[3.2.0]heptan-3-yl]propanoyl]amino]-3,4-dihydroxypentanoic acid][\[1\]](#)

Molecular Formula: $C_{13}H_{22}N_4O_8$ [\[1\]](#)

SMILES: C1[C@H]2N(C1=O)C--INVALID-LINK--C(--INVALID-LINK--O)O)C(=O)O">C@HN)O[1]

Chemical Structure Diagram:

Caption: 2D Chemical Structure of **Clavamycin B**.

Physicochemical and Spectroscopic Data

Detailed physicochemical and spectroscopic data are essential for the characterization and identification of **Clavamycin B**. The following tables summarize the available data.

Table 1: Physicochemical Properties of **Clavamycin B**

Property	Value	Reference
Molecular Weight	362.34 g/mol	[1]
Exact Mass	362.14376367 Da	[1]
XLogP3-AA	-7.7	[1]
Hydrogen Bond Donor Count	8	[1]
Hydrogen Bond Acceptor Count	10	[1]
Rotatable Bond Count	9	[1]

Table 2: Spectroscopic Data for **Clavamycin B**

Technique	Data	Reference
^1H NMR	Specific chemical shifts and coupling constants have been determined but are not readily available in public databases. The original literature should be consulted for detailed assignments.	
^{13}C NMR	Specific chemical shifts have been determined but are not readily available in public databases. The original literature should be consulted for detailed assignments.	
Mass Spectrometry	The fragmentation pattern would be expected to show losses of water, ammonia, and cleavage of the side chains and the β -lactam ring.	

Biological Activity

Clavamycins exhibit a range of biological activities, including antifungal and antibacterial properties. The primary mechanism of action for many β -lactam antibiotics involves the inhibition of bacterial cell wall synthesis.

Table 3: Antimicrobial Activity of **Clavamycin B** (MIC values)

Organism	MIC ($\mu\text{g/mL}$)	Reference
Data not available in publicly accessible databases.		

Note: The original research papers describing the discovery of clavamycins should be consulted for specific MIC values against a panel of microorganisms.

Experimental Protocols

The isolation and characterization of **Clavamycin B** involve a series of chromatographic and spectroscopic techniques. The following is a generalized protocol based on the methodologies reported for the clavamycin family of compounds.

Fermentation and Isolation

- **Fermentation:** *Streptomyces hygroscopicus* (e.g., strain NRRL 15846) is cultured in a suitable fermentation medium under optimized conditions to promote the production of clavamycins.
- **Harvesting and Extraction:** The fermentation broth is harvested, and the mycelium is separated from the supernatant. The active compounds are then extracted from the supernatant using a suitable organic solvent.
- **Purification:** The crude extract is subjected to a series of chromatographic purification steps. These typically include:
 - Adsorption chromatography on a non-functionalized resin (e.g., Amberlite XAD).
 - Gel filtration chromatography (e.g., Sephadex G-10).
 - Reversed-phase high-performance liquid chromatography (RP-HPLC) to yield the pure **Clavamycin B**.

Structure Elucidation

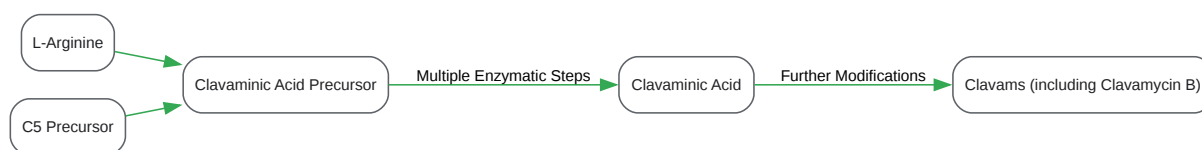
The determination of the chemical structure of **Clavamycin B** relies on a combination of spectroscopic methods:

- **Mass Spectrometry (MS):** High-resolution mass spectrometry is used to determine the exact molecular weight and elemental composition of the molecule. Tandem mass spectrometry (MS/MS) provides information about the fragmentation pattern, which helps in identifying structural motifs.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**

- ^1H NMR: Provides information about the number and types of protons in the molecule and their connectivity.
- ^{13}C NMR: Reveals the number and types of carbon atoms.
- 2D NMR (e.g., COSY, HSQC, HMBC): These experiments are crucial for establishing the complete connectivity of the carbon and proton skeleton of the molecule.

Biosynthesis of Clavams

The biosynthesis of clavams, including **Clavamycin B**, originates from the condensation of L-arginine and a five-carbon precursor derived from the pentose phosphate pathway. The pathway involves a series of enzymatic reactions, including the formation of the characteristic β -lactam ring and subsequent oxidative cyclizations.



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Caption: Generalized Biosynthetic Pathway of Clavams.

Conclusion

Clavamycin B is a structurally intriguing natural product with potential biological activities. This technical guide has summarized the key information regarding its chemical structure, properties, and isolation. Further research is warranted to fully elucidate its pharmacological profile and to explore its potential as a lead compound for the development of new antimicrobial agents. The detailed experimental protocols and spectroscopic data from the original literature remain a critical resource for any future investigations into this fascinating molecule.

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References

- 1. Clavamycin B | C₁₃H₂₂N₄O₈ | CID 46173890 - PubChem [pubchem.ncbi.nlm.nih.gov]
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